

Personal protective equipment for handling 1-Chloro-1-nitropropane

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Compound of Interest

Compound Name: 1-Chloro-1-nitropropane

Cat. No.: B165096

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Essential Safety and Handling Guide for 1-Chloro-1-nitropropane

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Chloro-1-nitropropane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks.

Hazard Identification and Health Effects

1-Chloro-1-nitropropane is a hazardous chemical that presents multiple risks. It is a colorless liquid with an unpleasant and irritating odor.^[1] It is classified as a combustible liquid and poses a significant health risk through inhalation, ingestion, and skin or eye contact.^{[1][2]}

Health Hazards:

- **Acute Effects:** Contact can cause irritation and burns to the skin and eyes.^[1] Inhalation can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.^[1] Higher exposures may result in a buildup of fluid in the lungs (pulmonary edema), which is a medical emergency.^[1] Swallowing the chemical is harmful.^{[2][3]}
- **Chronic Effects:** Repeated exposure may lead to bronchitis with symptoms like coughing, phlegm, and shortness of breath.^[1] There is also a risk of damage to the liver, kidneys, and heart.^{[1][4]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Chloro-1-nitropropane** is crucial for safe handling and storage.

Property	Value
Appearance	Colorless liquid
Odor	Unpleasant and irritating
Molecular Weight	123.54 g/mol [3]
Boiling Point	141-143 °C (286-289 °F) at 760 mmHg [5]
Flash Point	62 °C (144 °F) [5] [6]
Vapor Pressure	5.8 mmHg at 25 °C (77 °F) [5]
Vapor Density	4.26 (Heavier than air) [5]
Specific Gravity	1.2 (Denser than water) [5]
Water Solubility	1 to 5 mg/mL at 22 °C (72 °F) [5]
Reactivity	Sensitive to heat (may be explosive). Incompatible with oxidizers. Attacks some plastics, rubber, and coatings. [2] [7]

Exposure Limits

Adherence to established exposure limits is mandatory to ensure personnel safety.

Organization	Limit Type	Value
NIOSH REL	TWA	2 ppm (10 mg/m ³) [8]
OSHA PEL	TWA	20 ppm (100 mg/m ³) [8]
ACGIH TLV	TWA	2 ppm (10 mg/m ³) [8]
NIOSH IDLH	-	100 ppm [5] [8]

TWA (Time-Weighted Average), REL (Recommended Exposure Limit), PEL (Permissible Exposure Limit), TLV (Threshold Limit Value), IDLH (Immediately Dangerous to Life or Health)

Operational Plan: Step-by-Step Guidance

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Chloro-1-nitropropane**.

Protection Type	Recommended Equipment
Eye and Face	Indirect-vent, impact and splash-resistant goggles. A face shield must be worn in addition to goggles when there is a risk of splashing. [1]
Skin and Body	Wear appropriate personal protective clothing to prevent skin contact. [5] This includes a lab coat, and for larger quantities or splash risks, a chemical-resistant apron or suit. Butyl rubber and Polyvinyl Alcohol are recommended protective materials. [1]
Hand	Chemical-resistant gloves are required. ACGIH recommends Butyl Rubber and Polyvinyl Alcohol as suitable materials. [1] Always inspect gloves for integrity before use.
Respiratory	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1] If ventilation is inadequate or exposure limits are likely to be exceeded, a NIOSH-approved respirator with appropriate cartridges must be used. [1] For emergencies or unknown concentrations, a self-contained breathing apparatus (SCBA) is necessary. [6][9]

Handling and Storage Procedures

Receiving and Unpacking:

- Visually inspect the container for any signs of damage or leaks upon receipt.
- Wear appropriate PPE (gloves, safety goggles) during unpacking.
- Unpack in a well-ventilated area or fume hood.

General Handling:

- Handle **1-Chloro-1-nitropropane** in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Use the smallest quantity necessary for the experiment.
- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[6\]](#)
- Use explosion-proof electrical equipment and non-sparking tools, especially when working above the flash point of 62°C.[\[2\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in tightly closed containers in a cool, well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)
- Store separately from strong oxidants and acids.[\[6\]](#)[\[10\]](#)
- Ensure storage containers are clearly labeled.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.

- Contain: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[\[1\]](#)[\[3\]](#) Do not use combustible materials.
- Collect: Wearing appropriate PPE, carefully collect the absorbed material into a sealable, labeled container for hazardous waste disposal.[\[3\]](#)[\[6\]](#)
- Decontaminate: Wash the spill area thoroughly after cleanup is complete.[\[1\]](#)
- Report: Report all spills to the appropriate safety personnel.

First Aid:

- Inhalation: Move the person to fresh air and keep them in a comfortable, half-upright position for breathing. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: Immediately remove contaminated clothing. Rinse the affected skin with plenty of water and soap.[\[2\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)

Fire Fighting:

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[2\]](#) Water spray can be used to cool fire-exposed containers.[\[1\]](#)
- Hazards: The chemical is combustible and may explode in a fire.[\[1\]](#) Combustion produces poisonous gases, including phosgene and nitrogen oxides.[\[1\]](#)[\[2\]](#)
- Protective Actions: Firefighters should wear full protective gear, including a self-contained breathing apparatus (SCBA).[\[6\]](#)

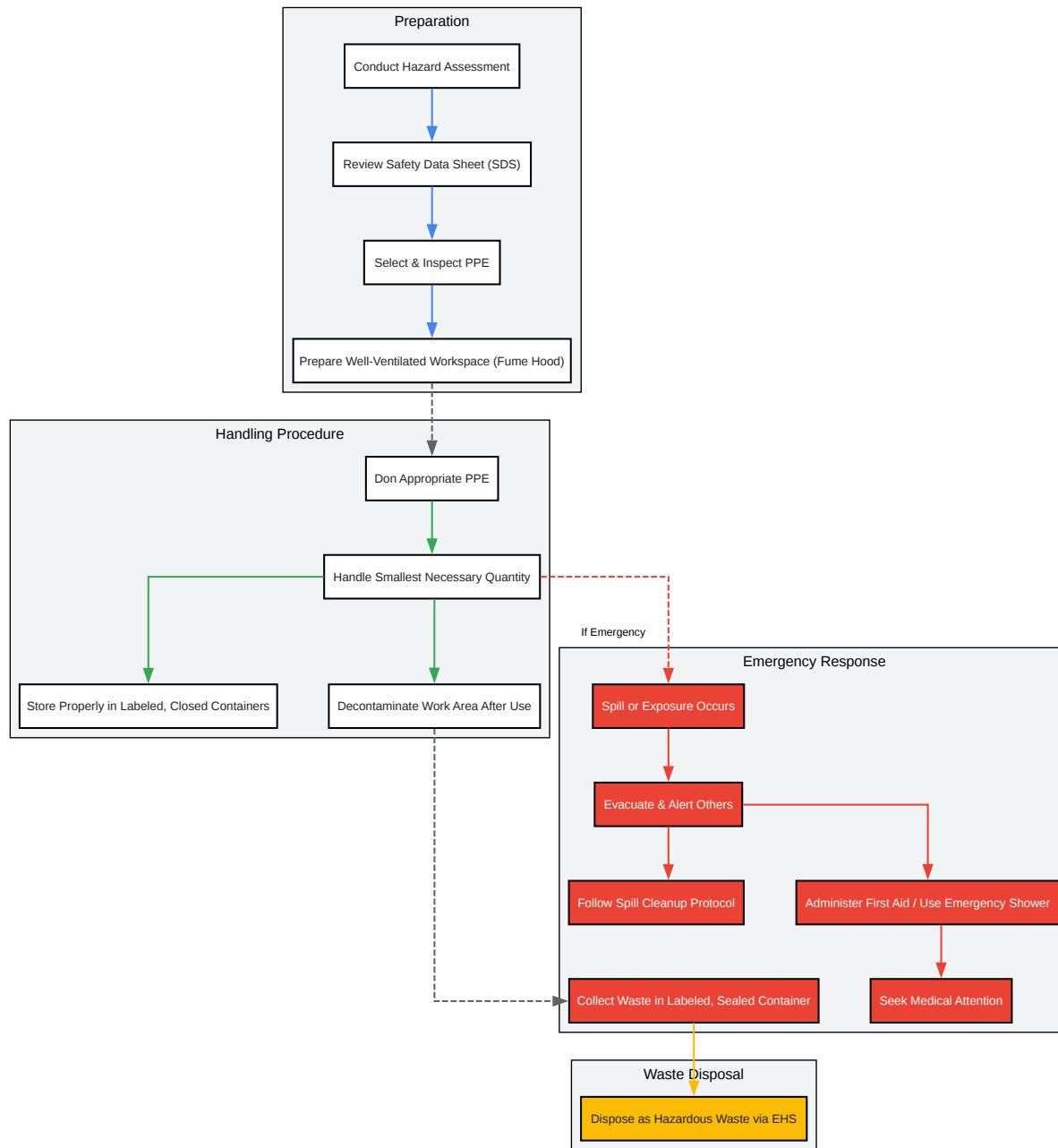
Disposal Plan

1-Chloro-1-nitropropane and any contaminated materials must be disposed of as hazardous waste.[\[1\]](#)

- Collect waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.[\[1\]](#)

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1-Chloro-1-nitropropane**.



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